

# Physical properties of 2,4-Difluorostyrene monomer (boiling point, density)

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## Compound of Interest

Compound Name: 2,4-Difluorostyrene

Cat. No.: B1320911

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## Technical Guide: Physical Properties of 2,4-Difluorostyrene Monomer

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical properties of **2,4-Difluorostyrene**, a key monomer in various research and development applications. The data and protocols presented herein are intended to support laboratory work and process development for professionals in the fields of chemical synthesis and drug discovery.

### Core Physical Properties

The boiling point and density are critical parameters for the safe handling, purification, and reaction scale-up of **2,4-Difluorostyrene**. The following table summarizes these key physical constants.

Property	Value	Conditions
Boiling Point	138.3 °C	at 760 mmHg[1]
Density	1.131 g/cm <sup>3</sup>	Not Specified

Table 1: Physical Properties of **2,4-Difluorostyrene** (CAS No: 399-53-1)[1]

## Experimental Protocols

While specific experimental determinations for **2,4-Difluorostyrene** are not readily available in the literature, the following general protocols for determining the boiling point and density of a liquid are standard and applicable.

### Determination of Boiling Point (Micro-Reflux Method)

This method is suitable for small quantities of the liquid.

Apparatus:

- Small test tube (e.g., 150mm diameter)
- Heating block or Thiele tube
- Hot plate with magnetic stirring capability
- Small magnetic stir bar
- Thermometer with a clamp
- Pasteur pipette

Procedure:

- Using a Pasteur pipette, introduce approximately 0.5 mL of **2,4-Difluorostyrene** into the test tube and add a small magnetic stir bar.
- Place the test tube in the heating block on the hot plate.
- Clamp the thermometer so that the bulb is positioned about 1 cm above the surface of the liquid.
- Begin gentle stirring and heating of the sample.
- Observe the liquid for boiling (the formation of bubbles) and the condensation of vapor on the walls of the test tube. This condensation ring indicates that the liquid is refluxing.

- The thermometer bulb should be at the level of this refluxing ring to ensure an accurate measurement of the vapor temperature.
- The stable temperature reading on the thermometer during a gentle reflux is the observed boiling point.

## Determination of Density (Gravimetric Method)

This method relies on the precise measurement of the mass of a known volume of the liquid.

Apparatus:

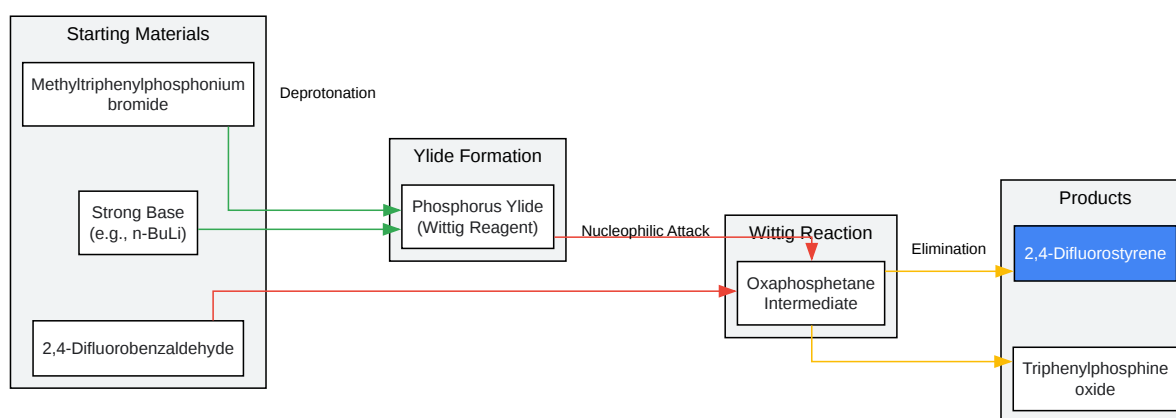
- Volumetric flask or graduated cylinder (e.g., 10 mL or 25 mL)
- Analytical balance
- Beaker
- Pipette

Procedure:

- Carefully weigh a clean, dry volumetric flask or graduated cylinder on an analytical balance and record the mass.
- Using a pipette, transfer a precise volume of **2,4-Difluorostyrene** into the weighed container.
- Record the exact volume of the liquid added.
- Weigh the container with the liquid and record the new mass.
- Calculate the mass of the liquid by subtracting the mass of the empty container from the mass of the container with the liquid.
- The density is calculated by dividing the mass of the liquid by its volume (Density = Mass / Volume). For improved accuracy, this procedure should be repeated multiple times, and the average density calculated.[\[2\]](#)

## Synthetic Pathway Visualization

The Wittig reaction is a widely used and reliable method for the synthesis of alkenes, including substituted styrenes like **2,4-Difluorostyrene**. The general workflow involves the reaction of an aldehyde or ketone with a phosphorus ylide. The following diagram illustrates the logical steps for the synthesis of **2,4-Difluorostyrene** via a Wittig reaction.



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Caption: Logical workflow for the synthesis of **2,4-Difluorostyrene** via the Wittig reaction.

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## References

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